

JKE-1674: A Potent Tool for GPX4 Research and Ferroptosis Induction

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JKE-1674

Cat. No.: B15604900

[Get Quote](#)

Application Notes and Protocols for Researchers

Introduction

JKE-1674 is a potent, orally active inhibitor of Glutathione Peroxidase 4 (GPX4) that has emerged as a valuable tool compound for studying the role of GPX4 in cellular processes, particularly ferroptosis.[1][2][3] Ferroptosis is a form of regulated cell death characterized by iron-dependent lipid peroxidation.[4] GPX4 is a key enzyme that protects cells from this process by reducing lipid hydroperoxides.[5] Inhibition of GPX4 by **JKE-1674** leads to the accumulation of lipid reactive oxygen species (ROS), ultimately triggering ferroptotic cell death.[1][6] These application notes provide detailed protocols for utilizing **JKE-1674** in GPX4 research, including methods for assessing its cellular activity and inducing ferroptosis.

Mechanism of Action

JKE-1674 is the active metabolite of the GPX4 inhibitor ML210.[1][2] Within the cellular environment, **JKE-1674**, which contains an α -nitroketoxime moiety, is converted into a highly reactive nitrile oxide electrophile known as JKE-1777.[1][6] This conversion is a critical step for its inhibitory activity. JKE-1777 then proceeds to form a covalent bond with the selenocysteine residue in the active site of GPX4, leading to its irreversible inactivation.[6] This covalent modification results in a characteristic mass increase of +434 Da to the GPX4 protein.[6][7] The inhibition of GPX4's enzymatic activity disrupts the cellular defense against lipid peroxidation, culminating in the execution of the ferroptotic cell death program. The cell-killing effects of **JKE-**

1674 can be effectively reversed by co-treatment with ferroptosis inhibitors such as ferrostatin-1, which acts as a radical-trapping antioxidant.[\[2\]](#)[\[6\]](#)

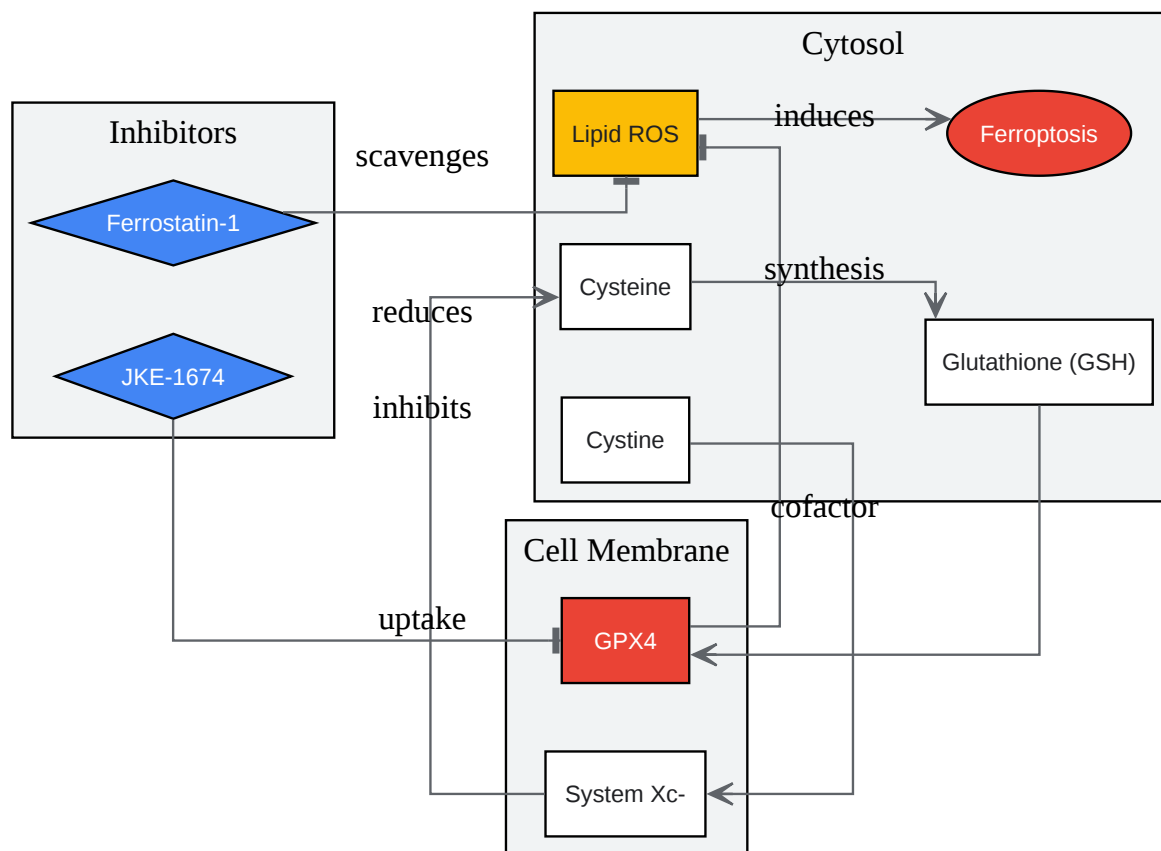
Quantitative Data Summary

The following table summarizes key quantitative data related to the activity of **JKE-1674**.

| Parameter | Value | Cell Line/System | Reference |
|-----------------------------------|-----------------|------------------|---|
| EC ₅₀ (Cell Viability) | 0.03 µM | LOX-IMVI | [2] [3] |
| GPX4 Adduct Mass Shift | +434 Da | In cells | [6] [7] |
| In Vivo Administration | 50 mg/kg (p.o.) | Mice | [1] |

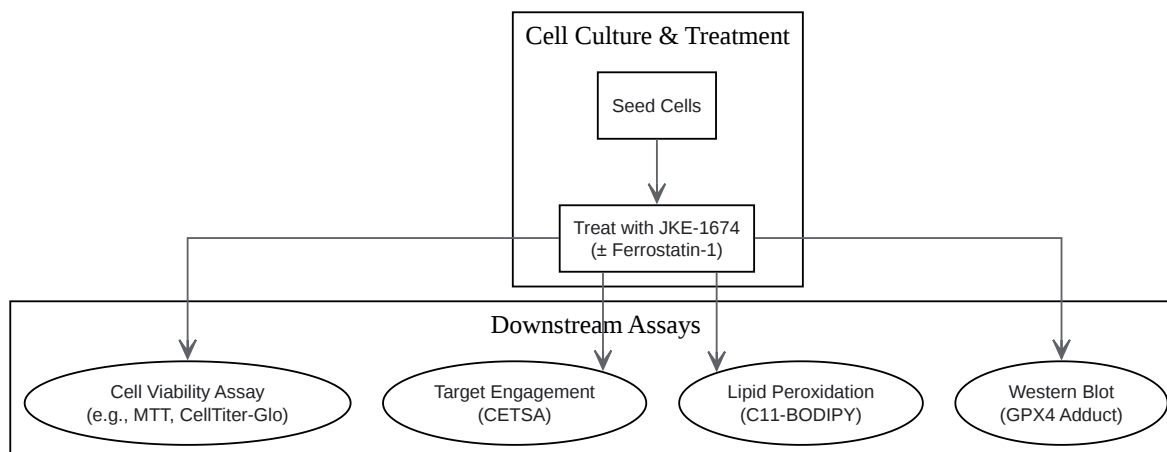
Signaling and Experimental Workflow Diagrams

To visually represent the molecular interactions and experimental procedures, the following diagrams have been generated using Graphviz (DOT language).



[Click to download full resolution via product page](#)

Caption: GPX4-mediated ferroptosis signaling pathway and points of intervention.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. JKE-1674 | GPX4 Inhibitor | TargetMol [targetmol.com]
- 4. Mechanisms of ferroptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Glutathione peroxidase 4 (Gpx4) and ferroptosis: what's so special about it? - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Selective covalent targeting of GPX4 using masked nitrile-oxide electrophiles - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [JKE-1674: A Potent Tool for GPX4 Research and Ferroptosis Induction]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604900#jke-1674-as-a-tool-compound-for-gpx4-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com